

# Zeteletinib Hemiadipate: In Vitro Assay Protocols for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Zeteletinib hemiadipate

Cat. No.: B10832660

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## Application Note & Protocols

Audience: Researchers, scientists, and drug development professionals.

## Introduction

Zeteletinib (also known as BOS-172738 and DS-5010) is a potent and selective, orally active inhibitor of the RET (Rearranged during Transfection) receptor tyrosine kinase.<sup>[1][2][3]</sup> It has demonstrated significant activity against wild-type RET, as well as various RET fusions and mutations, including the M918T, V804M, and V804L gatekeeper mutations.<sup>[1][4]</sup> This document provides detailed protocols for key in vitro assays to characterize the activity of **Zeteletinib hemiadipate**, including a biochemical kinase inhibition assay, a cell-based proliferation assay, and a Western blot analysis to investigate the downstream signaling effects.

## Data Presentation

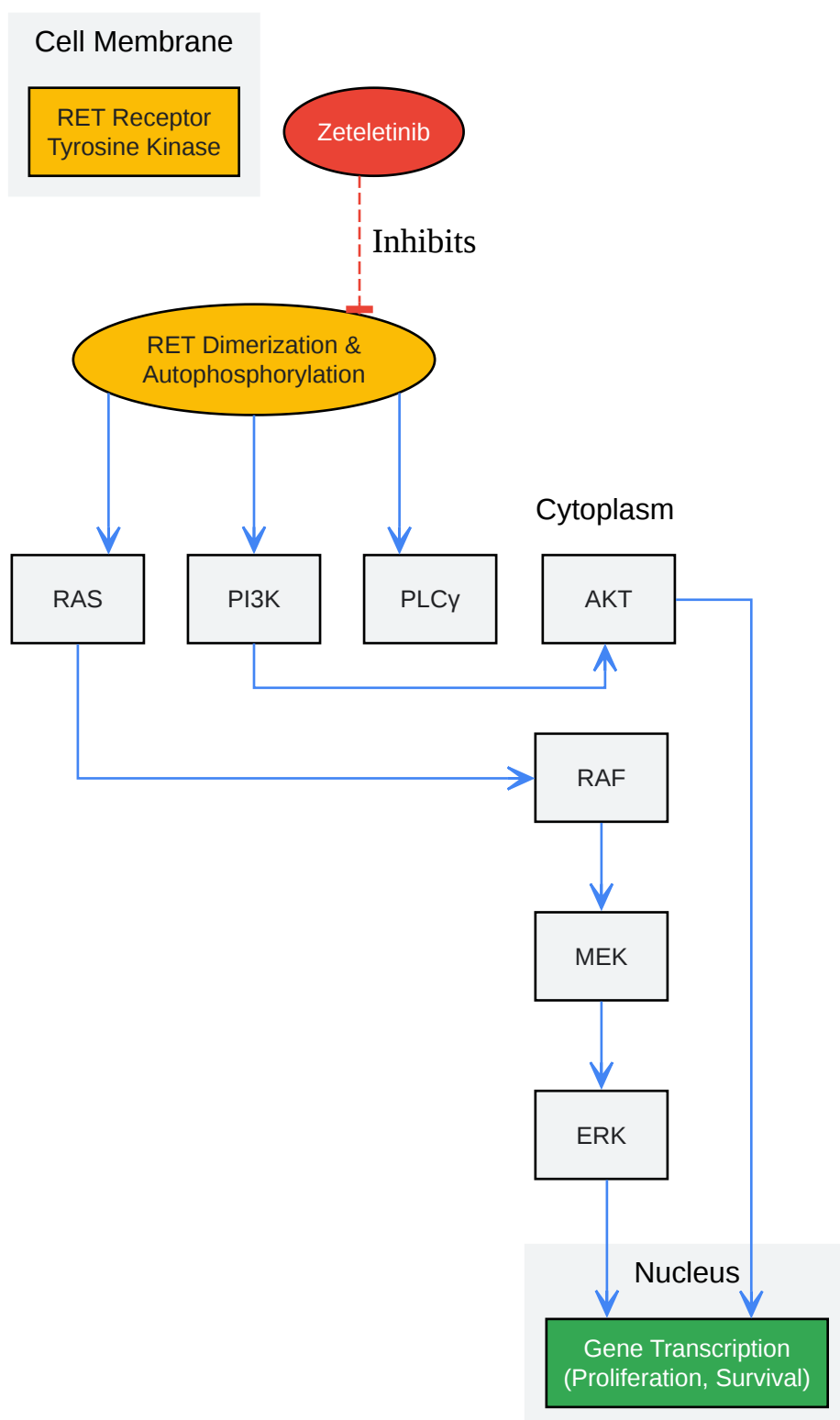
**Table 1: Biochemical Potency of Zeteletinib Against RET Kinase**

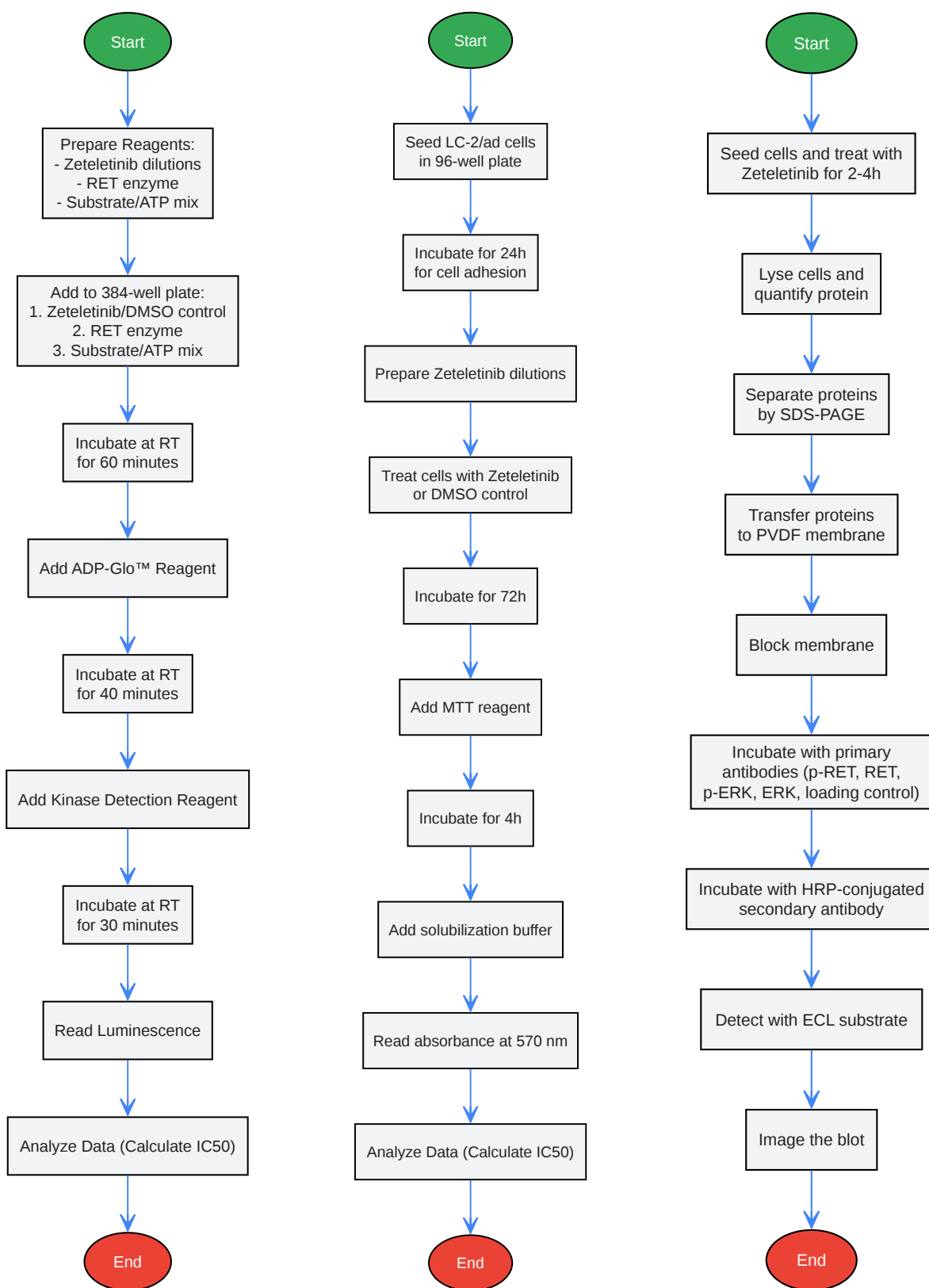
Target	Assay Format	IC50 (nM)
Wild-type RET	Biochemical Kinase Assay	Single-digit nanomolar <sup>[1]</sup>
RET (V804L)	Biochemical Kinase Assay	Single-digit nanomolar <sup>[1]</sup>

**Table 2: In Vitro Cellular Activity of Zeteletinib**

Cell Line	Cancer Type	RET Alteration	Assay	IC50 (μM)
CR1520	Colorectal Cancer	NCOA4-RET	Proliferation Assay	0.5 <sup>[4]</sup>
HUVEC	Normal Endothelial	-	Proliferation Assay	2.9 <sup>[4]</sup>

**Signaling Pathway Diagram**





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## References

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Address: 3281 E Guasti Rd

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